

Safe Disposal of (-)-Dizocilpine Maleate: A Procedural Guide

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Compound of Interest

Compound Name: (-)-Dizocilpine maleate

Cat. No.: B15617396

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds is a critical component of laboratory safety and regulatory compliance. This guide provides essential, immediate safety and logistical information for the proper disposal of **(-)-Dizocilpine maleate** (also known as MK-801), a potent and hazardous neuroprotective agent. Adherence to these procedures is vital to ensure the safety of laboratory personnel and to minimize environmental impact.

(-)-Dizocilpine maleate is classified as a hazardous substance, harmful if swallowed, and can cause skin, eye, and respiratory irritation.^[1] Therefore, all waste must be managed in strict accordance with local, state, and federal regulations.^{[1][2][3]} Under no circumstances should this chemical be discharged into sewers or waterways.^{[2][4]}

Hazard and Disposal Summary

The following table summarizes key quantitative and qualitative data regarding **(-)-Dizocilpine maleate**'s hazards and disposal considerations, compiled from various safety data sheets (SDS).

Parameter	Information	Source
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	MedChemExpress SDS[1]
Toxicity Data (LD50)	Intravenous (Mouse): 30 mg/kg Intraperitoneal (Rat): 10 mg/kg	Santa Cruz Biotechnology SDS[2]
Personal Protective Equipment (PPE)	Protective clothing, gloves, safety glasses, dust respirator	Santa Cruz Biotechnology SDS[2]
Incompatible Materials	Oxidizing agents (e.g., nitrates, oxidizing acids, chlorine bleaches)	Santa Cruz Biotechnology SDS[2]
Spill Cleanup	Use dry cleanup procedures; avoid generating dust. Dampen with water to prevent dusting before sweeping. Place in sealed containers.	Santa Cruz Biotechnology SDS[2]
Disposal Method	Dispose of in accordance with local, state, and federal regulations. Do not discharge into sewer or waterways.	MedChemExpress SDS, Santa Cruz Biotechnology SDS[1][2]

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe disposal of **(-)-Dizocilpine maleate** from a laboratory setting.

Personal Protective Equipment (PPE)

Before handling **(-)-Dizocilpine maleate** for disposal, ensure you are wearing the appropriate PPE:

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety glasses with side shields or goggles.[\[5\]](#)
- Lab Coat: A standard lab coat should be worn.
- Respiratory Protection: If there is a risk of dust generation, a NIOSH-approved respirator is necessary.[\[6\]](#)

Waste Segregation and Collection

- Unused or Expired Product: Keep the **(-)-Dizocilpine maleate** in its original, labeled container if possible. If the original container is compromised, transfer the material to a new, compatible, and clearly labeled waste container.
- Contaminated Materials: Any materials contaminated with **(-)-Dizocilpine maleate**, such as pipette tips, gloves, and bench paper, should be collected in a dedicated, sealed plastic bag or container.[\[2\]](#)
- Labeling: All waste containers must be clearly labeled with the chemical name, "**(-)-Dizocilpine maleate**," and the appropriate hazard symbols.

Spill Management

In the event of a spill, follow these procedures:

- Minor Spills:
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, gently cover the spill with an absorbent, inert material.
 - To minimize dust, lightly dampen the material with water before sweeping.[\[2\]](#)
 - Carefully sweep the material into a designated waste container.
 - Clean the spill area with soap and water.[\[2\]](#)
- Major Spills:

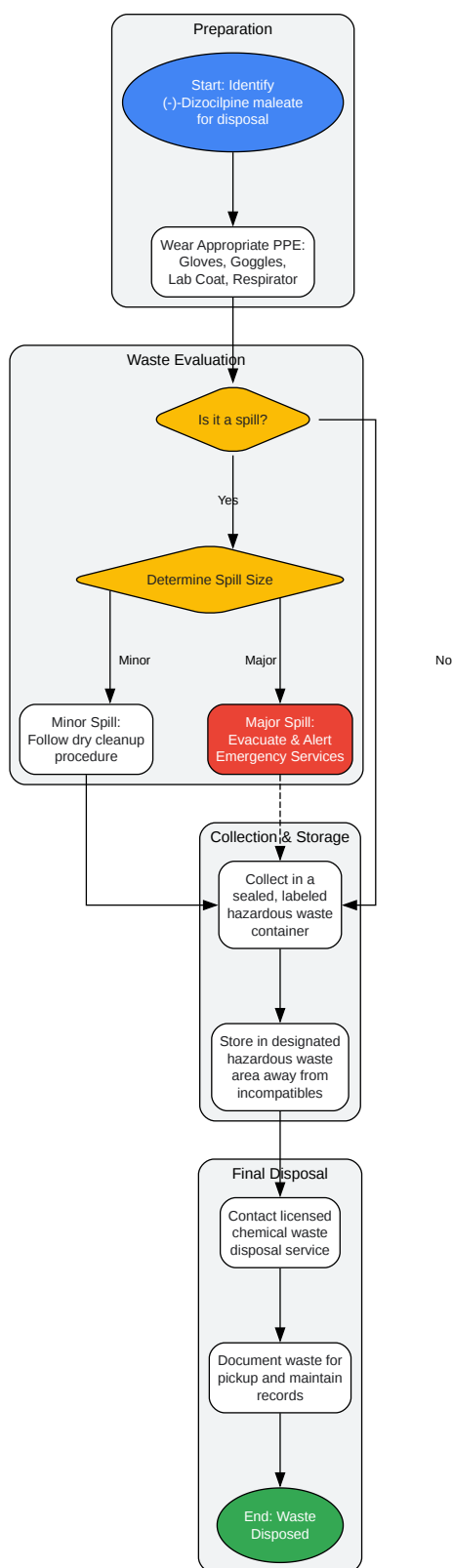
- Evacuate the area immediately.
- Alert your institution's emergency responders or safety officer.[\[2\]](#)
- Prevent the spill from entering drains or waterways.[\[2\]](#)

Final Disposal

- Waste Pickup: Arrange for the collection of the hazardous waste by your institution's licensed chemical waste disposal service.
- Documentation: Maintain a detailed record of the waste, including the quantity and date of disposal, in accordance with your institution's policies and local regulations.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **(-)-Dizocilpine maleate**.



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Fig. 1: Disposal workflow for (-)-Dizocilpine maleate.

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